

Technical Guide: 5-Propargylamino-ddUTP

Product Information and Safe Handling

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Compound of Interest

Compound Name: 5-Propargylamino-ddUTP

Cat. No.: B8600594

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This guide provides a technical overview of 5-Propargylamino-2',3'-dideoxyuridine-5'-triphosphate (**5-Propargylamino-ddUTP**) and its dye-labeled derivatives, with a focus on safe laboratory handling and usage. The information is compiled from publicly available product data sheets from suppliers.

Product Overview and Safety Information

5-Propargylamino-ddUTP is a modified dideoxynucleotide triphosphate used in molecular biology applications, primarily for the enzymatic labeling of DNA. It serves as a substrate for DNA polymerases, allowing for the incorporation of a terminal alkyne group into a DNA strand. This alkyne can then be used for post-synthetic modification via "click chemistry."

According to suppliers like Jena Bioscience, a formal Material Safety Data Sheet (MSDS) is not required for this product under European Directive 1999/45/EC and Regulations 1907/2006/EC and 1272/2008/EC.^[1] This is because the product, as supplied in solution, contains concentrations of components classified as dangerous or carcinogenic below the threshold that would necessitate an SDS.^[1]

Despite the absence of a formal SDS, standard laboratory precautions are advised. Users should always wear protective gloves, suitable clothing, and eye protection when handling this or any other chemical.^[1]

Handling and Storage

Proper handling and storage are crucial to maintain the integrity and stability of **5-Propargylamino-ddUTP** and its fluorescently-labeled conjugates.

General Handling:

- For general laboratory use only.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
- It is recommended to briefly centrifuge the vial before opening to ensure the solution is collected at the bottom.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Shipping and Storage:

- Shipping: The product is typically shipped on gel packs.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Long-term Storage: Store at -20°C for optimal stability.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Short-term Exposure: Short-term exposure to ambient temperatures (up to one cumulative week) is generally acceptable without compromising product quality.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Shelf Life: The typical shelf life is 12 months from the date of delivery when stored correctly.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Physicochemical Properties

The following tables summarize the properties of various commercially available dye-labeled **5-Propargylamino-ddUTP** products. These are provided as solutions in water with a pH of 7.5 $\pm$ 0.5 and a purity of $\geq$ 95% as determined by HPLC.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Table 1: General Properties of Dye-Labeled **5-Propargylamino-ddUTP** Solutions

Property	Value	Citations
Purity	≥ 95% (HPLC)	[2] [3] [4] [5] [6] [7] [8] [9] [10]
Form	Solution in water	[2] [3] [4] [5] [6] [7] [8] [9] [10]
pH	7.5 ± 0.5	[2] [3] [4] [5] [6] [7] [8] [9] [10]
Storage	-20°C	[2] [3] [4] [5] [6] [7] [8] [9] [10]
Shelf Life	12 months after delivery	[2] [3] [4] [5] [6] [7] [8] [9] [10]

Table 2: Spectroscopic and Physical Data for Specific Dye-Labeled Conjugates

Product Name	Concentration (mM)	Molecular Weight (g/mol , free acid)	λ_{exc} (nm)	λ_{em} (nm)	ϵ (L mmol ⁻¹ cm ⁻¹)	Citations
5-Propargylamino-ddUTP-ATTO-425	0.50 - 0.55	888.65	439	485	45.0	[10]
5-Propargylamino-ddUTP-ATTO-495	0.50 - 0.55	838.63	498	526	80.0	[7]
5-Propargylamino-ddUTP-ATTO-550	Not Specified	Not Specified	Not Specified	Not Specified	Not Specified	[1]
5-Propargylamino-ddUTP-ATTO-580Q	0.50 - 0.55	1181.20	587	N/A	110.0	[3]
5-Propargylamino-ddUTP-ATTO-590	0.50 - 0.55	1077.91	593	622	120.0	[4]
5-Propargylamino-	1.0 - 1.1	1293.15	603	626	120.0	[6]

ddUTP-
ATTO-594

5- Propargyla mino- ddUTP- ATTO-620	0.50 - 0.55	998.86	620	642	120.0	[9]
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5- Propargyla mino- ddUTP- ATTO-633	1.0 - 1.1	1038.92	630	651	130.0	[2]
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5- Propargyla mino- ddUTP- ATTO-655	1.0 - 1.1	1014.83	663	680	125.0	[8]
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5- Propargyla mino- ddUTP- Cy5	1.0 - 1.1	1144.00	649	670	250.0	[5]
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5- Propargyla mino- ddUTP-6- ROX	1.0 - 1.1	1021.80	575	600	82.0	[11]
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Experimental Applications and Protocols

The primary application of **5-Propargylamino-ddUTP** is in enzymatic DNA synthesis for labeling purposes. As a dideoxynucleotide, it acts as a chain terminator when incorporated by a DNA polymerase. The propargyl group provides a reactive alkyne handle for subsequent covalent modification.

Key Experimental Use:

- **DNA Sequencing:** Used in Sanger sequencing protocols, where its incorporation terminates the growing DNA chain. If the ddUTP is labeled with a fluorescent dye, the terminal base can be identified by its emission spectrum.
- **Microarray Genotyping:** Employed in single-nucleotide polymorphism (SNP) genotyping on microarrays.^[5]
- **Click Chemistry Labeling:** The terminal alkyne allows for a highly specific and efficient reaction (an Azide-Alkyne Huisgen Cycloaddition) with molecules containing an azide group, such as fluorescent dyes, biotin, or other reporter molecules.

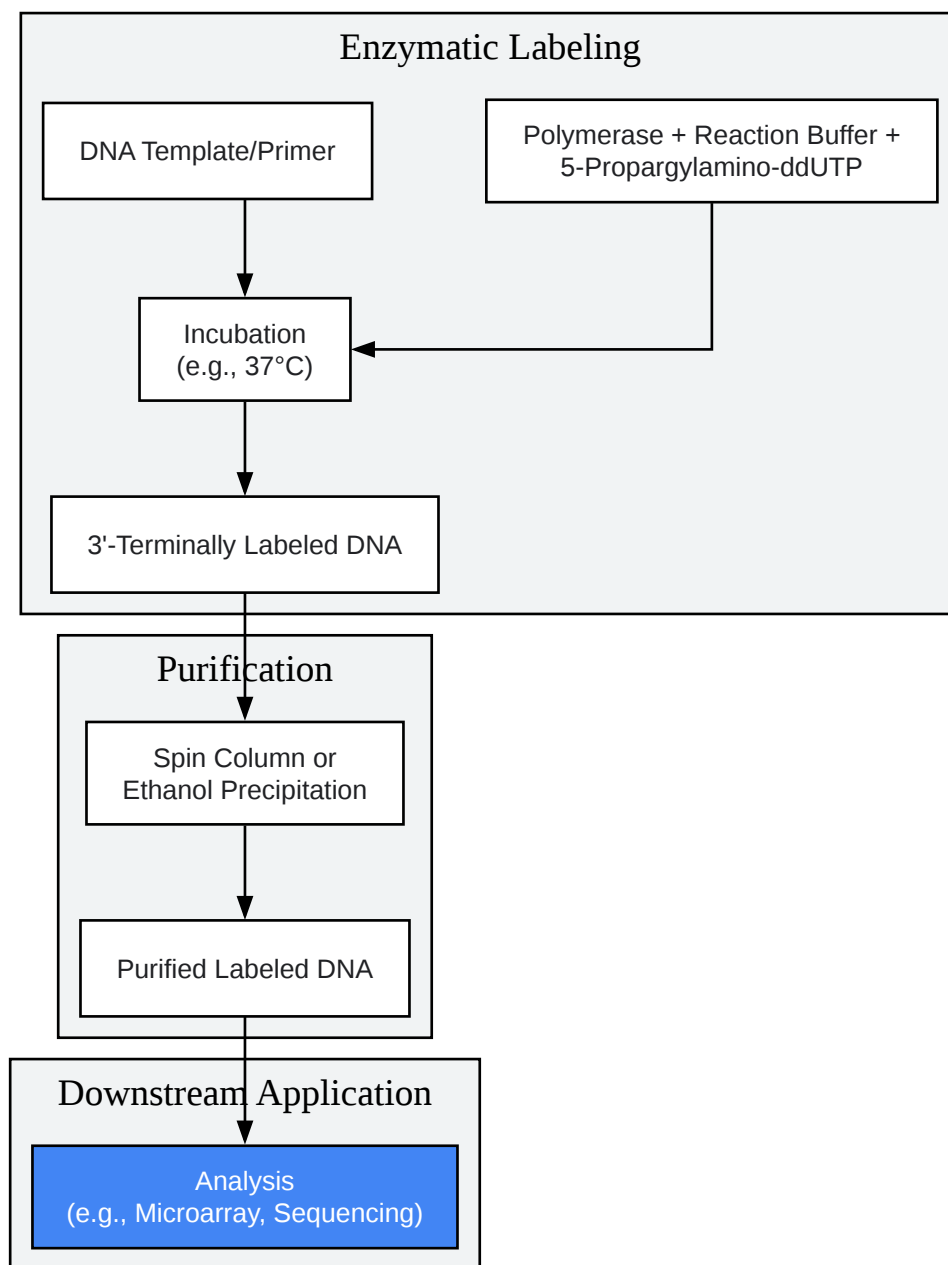
A generalized experimental protocol for terminal labeling of a DNA strand is outlined below.

Generalized Protocol for Enzymatic 3'-End Labeling:

- **Reaction Setup:** In a microcentrifuge tube, combine the DNA template/primer, a suitable DNA polymerase (e.g., Terminal deoxynucleotidyl Transferase, TdT), the corresponding reaction buffer, and the **5-Propargylamino-ddUTP** conjugate.
- **Incubation:** Incubate the reaction at the optimal temperature for the polymerase used (e.g., 37°C for TdT) for a specified time (e.g., 30-60 minutes).
- **Enzyme Inactivation:** Stop the reaction by heat-inactivating the polymerase (e.g., heating to 70°C for 10 minutes).
- **Purification:** Purify the labeled DNA from unincorporated ddUTPs and enzyme using standard methods such as spin column purification or ethanol precipitation.
- **(Optional) Click Reaction:** If an unlabeled propargyl-ddUTP was used, the purified DNA can now be subjected to a click chemistry reaction with an azide-functionalized reporter molecule.
- **Analysis:** The labeled DNA can then be analyzed or used in downstream applications like microarray hybridization or fluorescence microscopy.

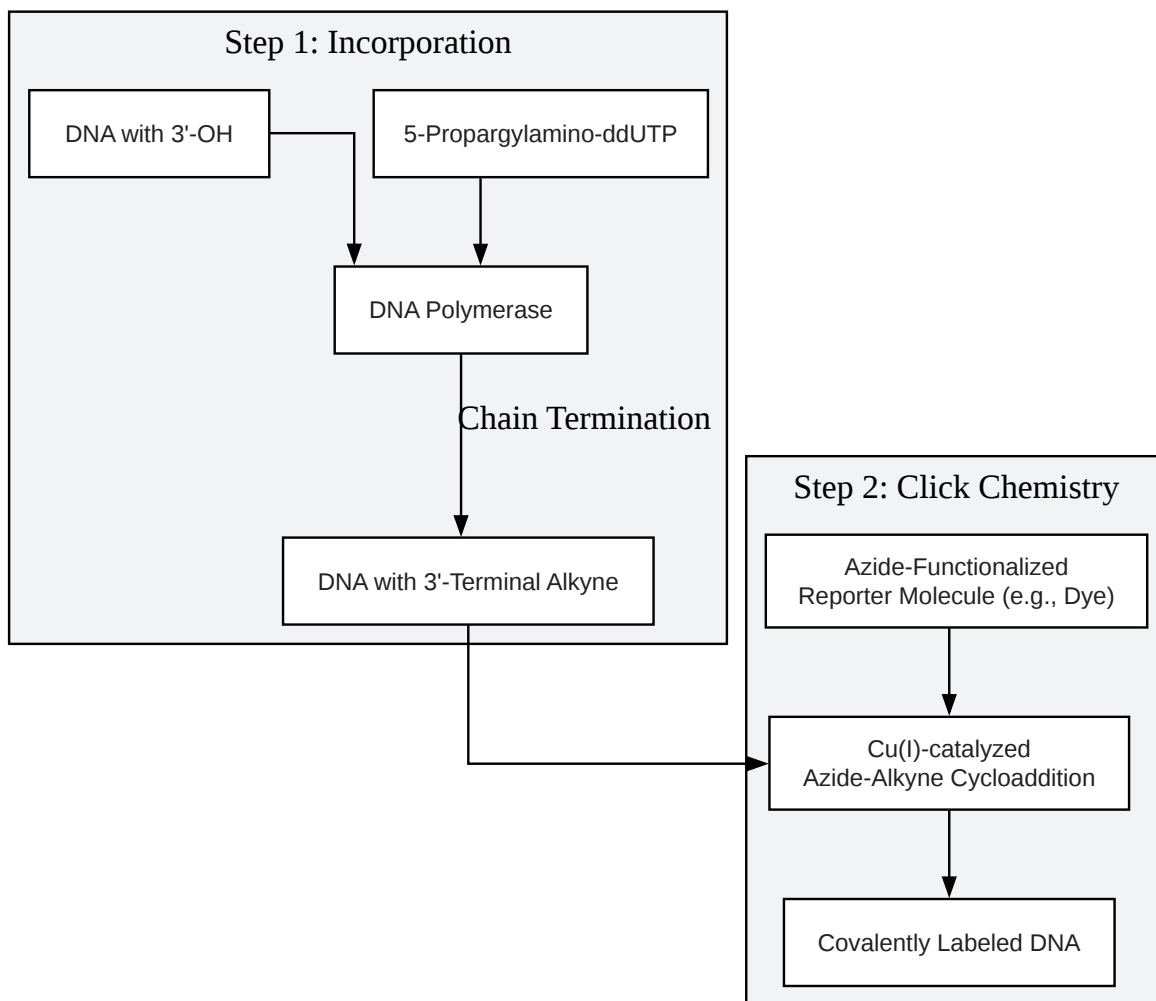
Visualized Workflows

The following diagrams illustrate the core concepts of using **5-Propargylamino-ddUTP** in a typical laboratory workflow.



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Caption: General workflow for enzymatic 3'-end labeling of DNA.



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Caption: Two-step pathway for DNA labeling via click chemistry.

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